Application of Terevalefim in Delayed Graft Function Research

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Compound of Interest

Compound Name:	*Terevalefim*
CAS No.:	*500128-99-4*
Cat. No.:	*B8198262*

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Application Notes

Delayed Graft Function (DGF) is a significant complication following kidney transplantation, characterized by the failure of the transplanted kidney to function immediately, necessitating dialysis within the first week post-transplantation.[1] DGF is primarily a result of ischemia-reperfusion injury (IRI), an unavoidable consequence of the transplantation process involving a cascade of inflammatory and apoptotic events that damage the renal tissue.[1] This condition is associated with an increased risk of acute rejection, poorer long-term graft survival, and increased healthcare costs.

Terevalefim (also known as ANG-3777) is a small molecule, hepatocyte growth factor (HGF) mimetic that has been investigated for its potential to mitigate DGF.[2][3] The therapeutic rationale for using **Terevalefim** in this context is based on its ability to activate the c-Met receptor, mimicking the natural regenerative pathways of HGF.[2] Activation of the HGF/c-Met signaling cascade is known to have multiple protective effects on kidney cells, including promoting cell proliferation and survival, and reducing apoptosis and inflammation, which are

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crucial for recovery from IRI. Preclinical and clinical studies have explored the efficacy and safety of **Terevalefim** in improving renal function following transplantation.

Mechanism of Action

Terevalefim selectively binds to and activates the c-Met receptor, a receptor tyrosine kinase. This activation triggers a downstream signaling cascade that includes the PI3K/Akt and MAPK/ERK pathways. These pathways are integral to cell survival, proliferation, and morphogenesis, and their activation by **Terevalefim** is thought to underlie its renoprotective effects. In animal models of renal injury, ANG-3777 has been shown to decrease apoptosis, increase cell proliferation, and promote organ repair and function.

Quantitative Data Summary

Preclinical Efficacy of **Terevalefim** (ANG-3777) in Animal Models of Renal Ischemia-Reperfusion Injury

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Animal Model	Intervention	Key Findings	Reference
Rat	2 mg/kg IV ANG-3777 pre-ischemia and 18 hours post-reperfusion	Statistically significant reduction in serum creatinine in both male and female rats. Significant reduction in Blood Urea Nitrogen (BUN) in male rats.	
Rat	0.2 mg/kg or 2 mg/kg IV ANG-3777 administered 24 hours post-reperfusion daily for 96 hours	Both doses significantly increased urine output at 48, 72, and 96 hours post-reperfusion ($p<0.001$). The 0.2 mg/kg dose significantly improved survival at Day 4 (67% vs 34% in vehicle, $p=0.035$).	
Dog	10 mg/kg IV ANG-3777 administered immediately at reperfusion or delayed (24 hours post-reperfusion) daily through Day 4	Both immediate and delayed treatments significantly reduced BUN and creatinine versus vehicle ($p<0.0001$).	

Phase 2 Clinical Trial Results of **Terevalefim** (ANG-3777) in Delayed Graft Function

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Endpoint	Terevalefim (ANG-3777) (n=19)	Placebo (n=9)	p-value	Reference
Primary Endpoint: Achievement of ≥1200 cc urine output over 24 hours by Day 28	83.3%	50%	0.09	
Graft Failure at 1 Year	0%	22%	0.03	
Adverse Events	89.5% of patients experienced AEs	88.9% of patients experienced AEs	-	
Treatment-Emergent Adverse Events	78.9% of patients	88.9% of patients	-	
Treatment-Emergent Serious Adverse Events	42.1% of patients	44.4% of patients	-	

Experimental Protocols

Preclinical Model: Rat Renal Ischemia-Reperfusion Injury

This protocol describes a common method for inducing renal ischemia-reperfusion injury in rats to study the efficacy of therapeutic agents like **Terevalefim**.

Materials:

- Male Sprague-Dawley or Lewis rats (200-250g)
- Anesthetic (e.g., isoflurane, chloral hydrate)

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- Surgical instruments (scissors, forceps, microvascular clamps)
- Suture material (e.g., 4-0 silk)
- Warming pad
- **Terevalefim** (ANG-3777) or vehicle solution

Procedure:

- Anesthesia and Surgical Preparation:
  - Anesthetize the rat using a suitable anesthetic agent.
  - Shave the dorsal or ventral area and sterilize the surgical site.
  - Place the animal on a warming pad to maintain body temperature throughout the procedure.
- Exposure of Kidneys:
  - Perform a midline laparotomy or dorsal incision to expose the abdominal cavity.
  - Gently retract the intestines to visualize the renal pedicles.
- Induction of Ischemia:
  - Carefully dissect the renal pedicles to isolate the renal artery and vein.
  - Occlude the renal pedicles of both kidneys with non-traumatic microvascular clamps for a specified period (e.g., 45-60 minutes). Ischemia is confirmed by a change in kidney color to a dusky purple.
- Reperfusion:
  - After the ischemic period, remove the clamps to allow blood flow to resume. Successful reperfusion is indicated by the return of the kidney's normal pink color.

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  - In some study designs, a contralateral nephrectomy (removal of the right kidney) is performed at the time of reperfusion to exacerbate the injury to the remaining kidney.

- Drug Administration:
  - Administer **Terevalefim** or vehicle intravenously at the doses and time points specified in the study design (e.g., pre-ischemia, during ischemia, or post-reperfusion).
- Closure and Recovery:
  - Close the muscle and skin layers with sutures.
  - Provide post-operative analgesia and allow the animal to recover in a warm environment.
- Post-operative Monitoring and Sample Collection:
  - Monitor the animals for signs of distress.
  - Collect blood and urine samples at specified time points to measure markers of renal function (e.g., serum creatinine, BUN) and injury.
  - At the end of the study, euthanize the animals and harvest the kidneys for histological analysis.

Clinical Trial Protocol: Phase 3 GIFT (Graft Improvement Following Transplant) Trial

This protocol outlines the key elements of the Phase 3 clinical trial investigating the efficacy and safety of **Terevalefim** in patients with DGF.

Study Design:

- A multicenter, randomized, double-blind, placebo-controlled trial.

Patient Population:

- Recipients of a deceased donor kidney transplant who are at high risk for or show signs of DGF.

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Inclusion Criteria (Phase 2 trial):

- Urine output of <50 cc/h for 8 consecutive hours within the first 24 hours post-transplantation, or a creatinine reduction ratio of <30% from pre-transplantation to 24 hours post-transplantation.

Randomization and Blinding:

- Patients are randomized in a 1:1 ratio to receive either **Terevalefim** or a matching placebo.
- Both patients and investigators are blinded to the treatment allocation.

Intervention:

- **Terevalefim** (ANG-3777) group: Receives 2 mg/kg of **Terevalefim** administered as an intravenous infusion.
- Placebo group: Receives a matching placebo infusion.
- Dosing Regimen: Three once-daily infusions, with the first dose administered within 30 hours after transplantation.

Endpoints:

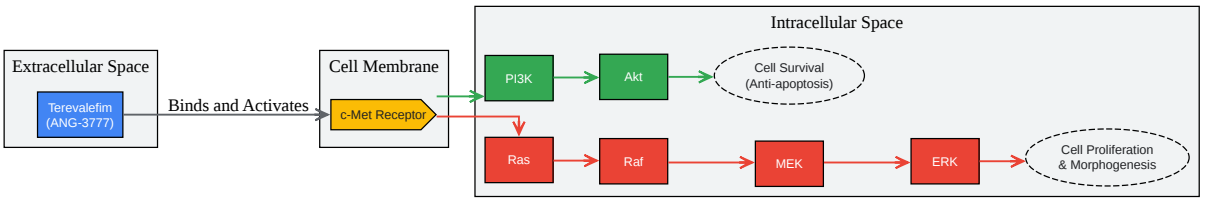
- Primary Endpoint: Estimated glomerular filtration rate (eGFR) at 12 months post-transplantation.
- Secondary Endpoints:
  - Proportion of subjects with eGFR >30 at days 30, 90, 180, and 360.
  - Proportion of subjects whose graft function is slow, delayed, or primary non-function.
  - Length of hospitalization.
  - Duration of dialysis through day 30.

Safety Assessments:

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- Monitoring of adverse events, serious adverse events, and laboratory parameters throughout the study.

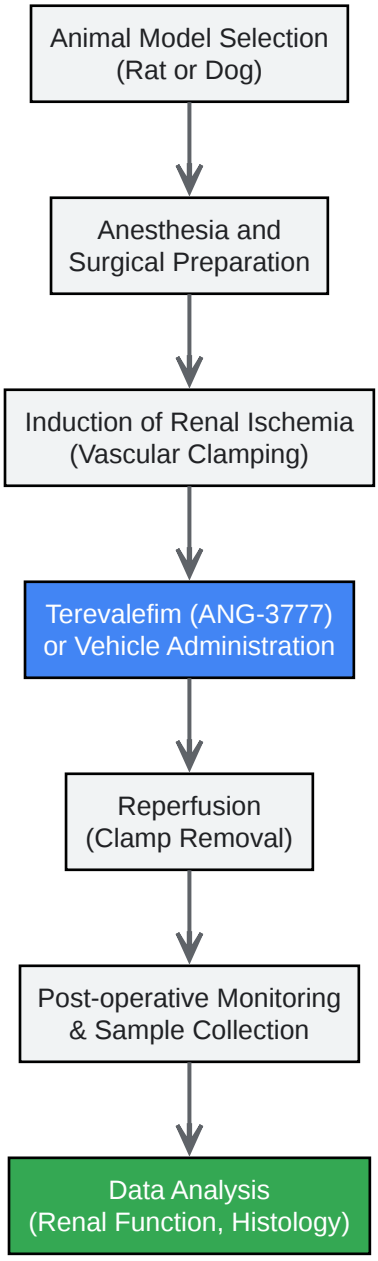
Visualizations



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Caption: **Terevalefim** activates the c-Met receptor, initiating pro-survival and pro-proliferative signaling.

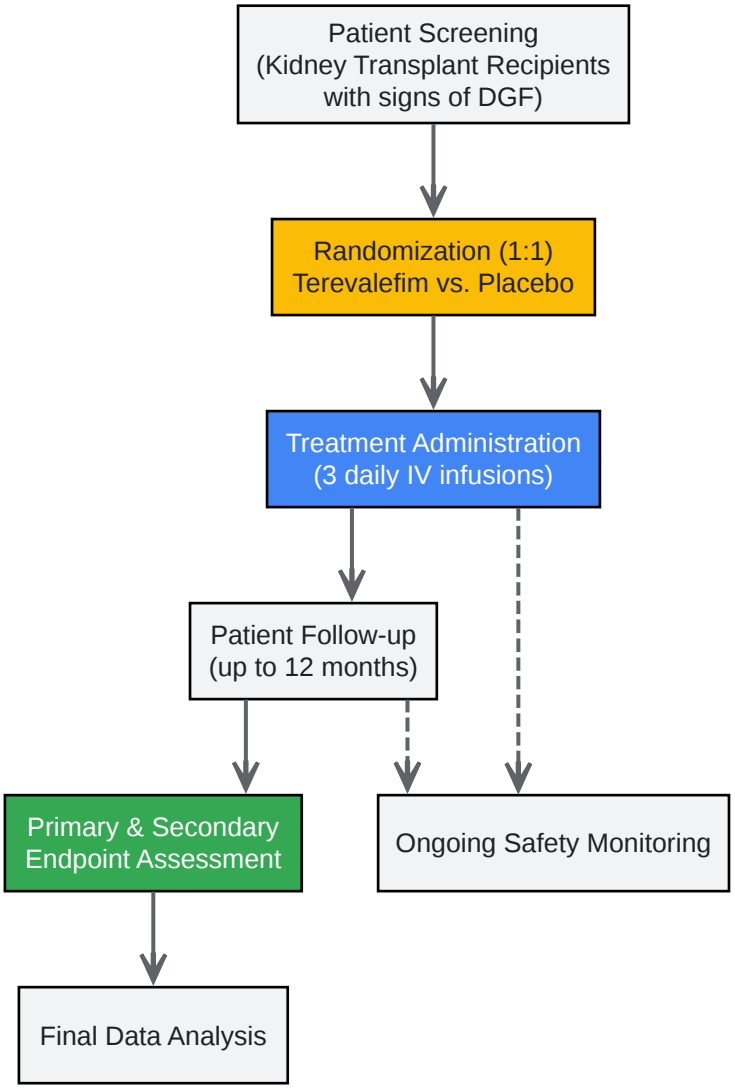
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Caption: Workflow for preclinical evaluation of **Terevalefim** in a renal ischemia-reperfusion injury model.

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Caption: Workflow of the Phase 3 GIFT clinical trial for **Terevalefim** in delayed graft function.

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